

Application Notes and Protocols: Measuring BGC-20-1531 Effects on Carotid Blood Flow

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Compound of Interest

Compound Name: BGC-20-1531 free base

Cat. No.: B1666943

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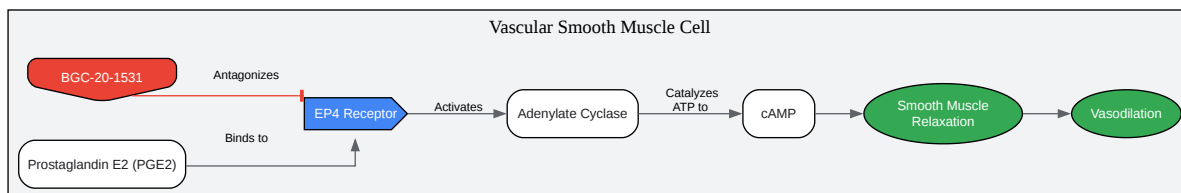
For Researchers, Scientists, and Drug Development Professionals

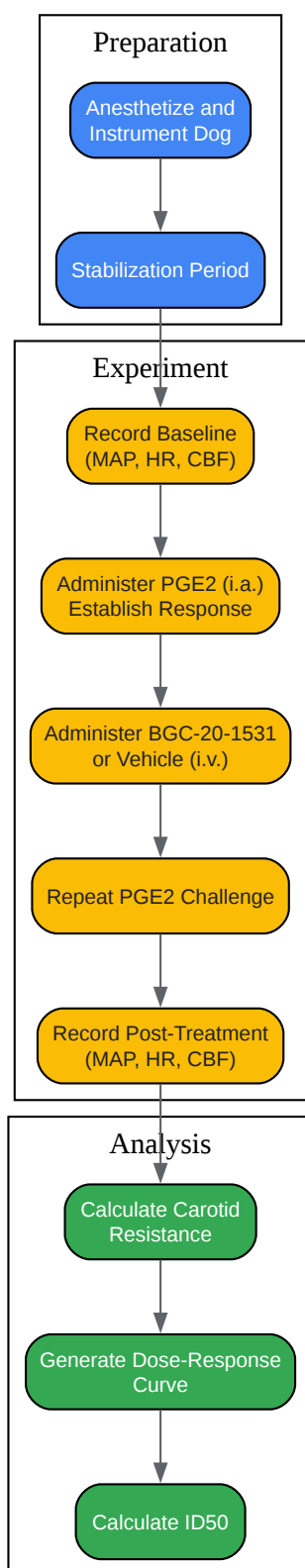
Introduction

BGC-20-1531 is a potent and selective antagonist of the prostanoid EP4 receptor.[1][2] Prostaglandin E2 (PGE2), acting through its EP4 receptor, is a key mediator of vasodilation, and its action is implicated in conditions such as migraine headaches through the dilatation of cerebral vasculature.[1][2][3] Understanding the pharmacological effects of BGC-20-1531 on carotid blood flow is crucial for evaluating its therapeutic potential in modulating cerebral hemodynamics. These application notes provide detailed protocols for assessing the in vivo effects of BGC-20-1531 on carotid blood flow, based on established preclinical models.

Mechanism of Action: BGC-20-1531 and the EP4 Receptor Signaling Pathway

Prostaglandin E2 (PGE2) is synthesized from arachidonic acid by cyclooxygenase (COX) enzymes. PGE2 exerts its physiological effects by binding to four G-protein-coupled receptor subtypes: EP1, EP2, EP3, and EP4.[3] The activation of EP2 and EP4 receptors stimulates adenylate cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels and subsequent relaxation of vascular smooth muscle, resulting in vasodilation.[3] BGC-20-1531 is a competitive antagonist at the EP4 receptor, thereby inhibiting PGE2-induced vasodilation.[1][2]





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References

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- 2. BGC20-1531, a novel, potent and selective prostanoid EP receptor antagonist: a putative new treatment for migraine headache - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
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